

# Physical properties of 2-(Methylthio)ethylamine (boiling point, density)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Methylthio)ethylamine

Cat. No.: B103984

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## Technical Guide: Physical Properties of 2-(Methylthio)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-(Methylthio)ethylamine**, a versatile intermediate in organic synthesis. The data presented is curated for accuracy and is supplemented with generalized experimental protocols for its determination.

## Core Physical Properties

The boiling point and density are fundamental physical constants critical for the purification, handling, and characterization of **2-(Methylthio)ethylamine**. These properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	146-149 °C	At 760 mmHg
Density	0.974 - 0.98 g/mL	At 20 °C

## Experimental Protocols

While specific experimental documentation for the determination of these properties for **2-(Methylthio)ethylamine** is not detailed in publicly available literature, standard methodologies are employed. The following sections outline the general procedures for these measurements.

## Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample is the micro-reflux technique.

### Apparatus:

- Small test tube
- Thermometer
- Heating block or oil bath
- Clamping apparatus

### Procedure:

- Approximately 0.5 mL of **2-(Methylthio)ethylamine** is placed into a small test tube.
- The test tube is securely clamped within a heating block or oil bath.
- A thermometer is positioned with its bulb approximately 1 cm above the surface of the liquid.
- The sample is heated gently. The boiling point is recorded as the temperature at which the vapor of the substance is in equilibrium with the boiling liquid, observable as a stable ring of condensing vapor on the walls of the test tube at the same level as the thermometer bulb.[\[1\]](#)

## Determination of Density (Gravimetric Method)

Density is the mass of a substance per unit volume. A straightforward and accurate method for determining the density of a liquid involves weighing a known volume.

### Apparatus:

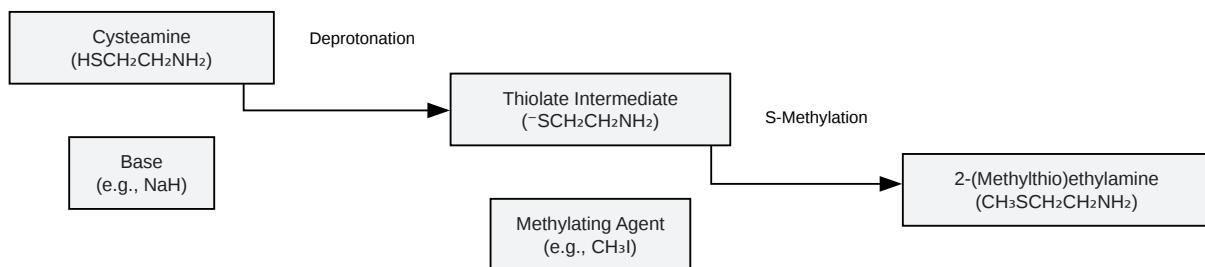
- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is measured using an analytical balance.
- A known volume of **2-(Methylthio)ethylamine** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.[2][3] For higher precision, this procedure should be repeated multiple times and the average value reported.

## Synthesis Pathway of **2-(Methylthio)ethylamine**

**2-(Methylthio)ethylamine** can be synthesized through the S-methylation of cysteamine. The following diagram illustrates a representative synthetic route.



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Caption: A simplified reaction scheme for the synthesis of **2-(Methylthio)ethylamine**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)